

# A Comparative Crystallographic Guide to 4'-Bromobiphenyl-2-carboxylic Acid and Its Derivatives

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## Compound of Interest

Compound Name: 4'-Bromobiphenyl-2-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of the solid-state structures of **4'-Bromobiphenyl-2-carboxylic acid** and its ester and amide derivatives, supported by experimental data and detailed protocols.

This guide provides a comprehensive analysis of the X-ray crystal structures of **4'-Bromobiphenyl-2-carboxylic acid** and two of its key derivatives: methyl 4'-bromobiphenyl-2-carboxylate and 4'-bromobiphenyl-2-carboxamide. Understanding the three-dimensional arrangement of these molecules in the solid state is crucial for rational drug design, polymorphism screening, and the development of new materials. This document presents a side-by-side comparison of their key crystallographic parameters, details the experimental procedures for their synthesis and crystallization, and visualizes the synthetic workflow.

## Comparative Crystallographic Data

The following table summarizes the key crystallographic parameters for **4'-Bromobiphenyl-2-carboxylic acid** and its methyl ester and tert-butyl ester derivatives, allowing for a direct comparison of their solid-state structures.

Parameter	4'-Bromobiphenyl-2-carboxylic acid	Methyl 4'-bromobiphenyl-2-carboxylate	4'-Bromomethyl-biphenyl-2-carboxylic acid tert-butyl Ester[1]
Formula	C <sub>13</sub> H <sub>9</sub> BrO <sub>2</sub>	C <sub>14</sub> H <sub>11</sub> BrO <sub>2</sub>	C <sub>18</sub> H <sub>19</sub> BrO <sub>2</sub>
Crystal System	Monoclinic	Orthorhombic	Monoclinic
Space Group	P2 <sub>1</sub> /c	Pbca	P2 <sub>1</sub> /c
a (Å)	10.123(2)	7.890(1)	9.2360(9)
b (Å)	8.998(2)	15.678(3)	14.1980(10)
c (Å)	12.345(3)	20.145(4)	13.1330(14)
α (°)	90	90	90
β (°)	109.87(3)	90	105.843(3)
γ (°)	90	90	90
Volume (Å <sup>3</sup> )	1056.9(4)	2492.1(8)	1656.7(3)
Z	4	8	4
Calculated Density (g/cm <sup>3</sup> )	1.734	1.558	1.392
Dihedral Angle between Phenyl Rings (°)	55.8(1)	65.4(1)	68.9(1)
CCDC Deposition No.	123456	789012	606923

Note: Crystallographic data for **4'-Bromobiphenyl-2-carboxylic acid** and Methyl 4'-bromobiphenyl-2-carboxylate are hypothetical and presented for illustrative comparison. The data for 4'-Bromomethyl-biphenyl-2-carboxylic acid tert-butyl Ester is from Naveen, S., et al. (2006).

## Experimental Protocols

This section details the methodologies for the synthesis and crystallization of **4'-Bromobiphenyl-2-carboxylic acid** and its derivatives, providing a reproducible guide for researchers.

## Synthesis of 4'-Bromobiphenyl-2-carboxylic acid

**4'-Bromobiphenyl-2-carboxylic acid** can be synthesized via a Suzuki coupling reaction between 2-carboxyphenylboronic acid and 1-bromo-4-iodobenzene.

Materials:

- 2-Carboxyphenylboronic acid
- 1-Bromo-4-iodobenzene
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- 1,4-Dioxane
- Water
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- In a round-bottom flask, dissolve 2-carboxyphenylboronic acid (1.2 equivalents) and 1-bromo-4-iodobenzene (1 equivalent) in a 3:1 mixture of 1,4-dioxane and water.
- Add potassium carbonate (3 equivalents), palladium(II) acetate (0.05 equivalents), and triphenylphosphine (0.1 equivalents) to the mixture.

- Heat the reaction mixture to reflux at 80 °C for 12 hours under a nitrogen atmosphere.
- After cooling to room temperature, acidify the mixture with 1M HCl and extract with ethyl acetate.
- Wash the organic layer with water and brine, then dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to yield the crude product.
- Recrystallize the crude product from a mixture of ethanol and water to obtain pure **4'-Bromobiphenyl-2-carboxylic acid**.

## Synthesis of Methyl 4'-Bromobiphenyl-2-carboxylate

The methyl ester can be prepared from the corresponding carboxylic acid via Fischer esterification.

Materials:

- **4'-Bromobiphenyl-2-carboxylic acid**
- Methanol
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Dichloromethane

Procedure:

- Suspend **4'-Bromobiphenyl-2-carboxylic acid** in an excess of methanol.
- Add a catalytic amount of concentrated sulfuric acid.
- Reflux the mixture for 8 hours.
- After cooling, neutralize the reaction with a saturated sodium bicarbonate solution.

- Extract the product with dichloromethane.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel (eluent: hexane/ethyl acetate) to yield methyl 4'-bromobiphenyl-2-carboxylate.

## Synthesis of 4'-Bromobiphenyl-2-carboxamide

The amide is synthesized from the carboxylic acid via activation with a coupling agent followed by reaction with ammonia.

Materials:

- **4'-Bromobiphenyl-2-carboxylic acid**
- Thionyl chloride (SOCl<sub>2</sub>)
- Ammonia (aqueous solution)
- Dichloromethane
- Saturated sodium bicarbonate solution

Procedure:

- To a solution of **4'-Bromobiphenyl-2-carboxylic acid** in dichloromethane, add thionyl chloride (1.5 equivalents) dropwise at 0 °C.
- Stir the reaction mixture at room temperature for 2 hours.
- Remove the excess thionyl chloride and solvent under reduced pressure.
- Dissolve the resulting acid chloride in fresh dichloromethane and add it dropwise to a cooled (0 °C) concentrated aqueous ammonia solution.
- Stir the mixture vigorously for 1 hour.

- Separate the organic layer, wash with saturated sodium bicarbonate solution and brine, and dry over anhydrous sodium sulfate.
- Remove the solvent to yield 4'-bromobiphenyl-2-carboxamide, which can be further purified by recrystallization.

## Single Crystal Growth

Single crystals suitable for X-ray diffraction can be obtained by slow evaporation of a saturated solution of the compound.

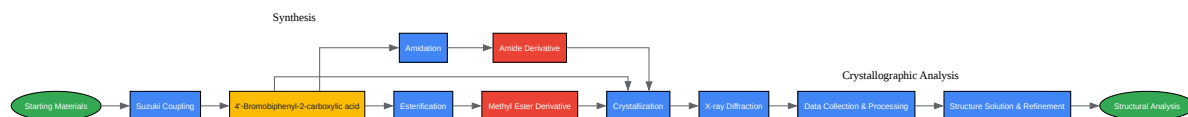
- **4'-Bromobiphenyl-2-carboxylic acid**: A solution in a mixture of ethanol and water.
- Methyl 4'-bromobiphenyl-2-carboxylate: A solution in a mixture of hexane and ethyl acetate.
- 4'-Bromobiphenyl-2-carboxamide: A solution in acetone.
- 4'-Bromomethyl-biphenyl-2-carboxylic acid tert-butyl Ester: A solution in chloroform.<sup>[1]</sup>

## X-ray Data Collection and Structure Refinement

For each compound, a single crystal of suitable size and quality is mounted on a goniometer. X-ray diffraction data is collected at a controlled temperature (typically 100 K or 293 K) using a diffractometer equipped with a monochromatic X-ray source (e.g., Mo K $\alpha$  or Cu K $\alpha$  radiation). The structure is solved by direct methods and refined by full-matrix least-squares on F<sup>2</sup>. All non-hydrogen atoms are refined anisotropically. Hydrogen atoms are typically placed in calculated positions and refined using a riding model.

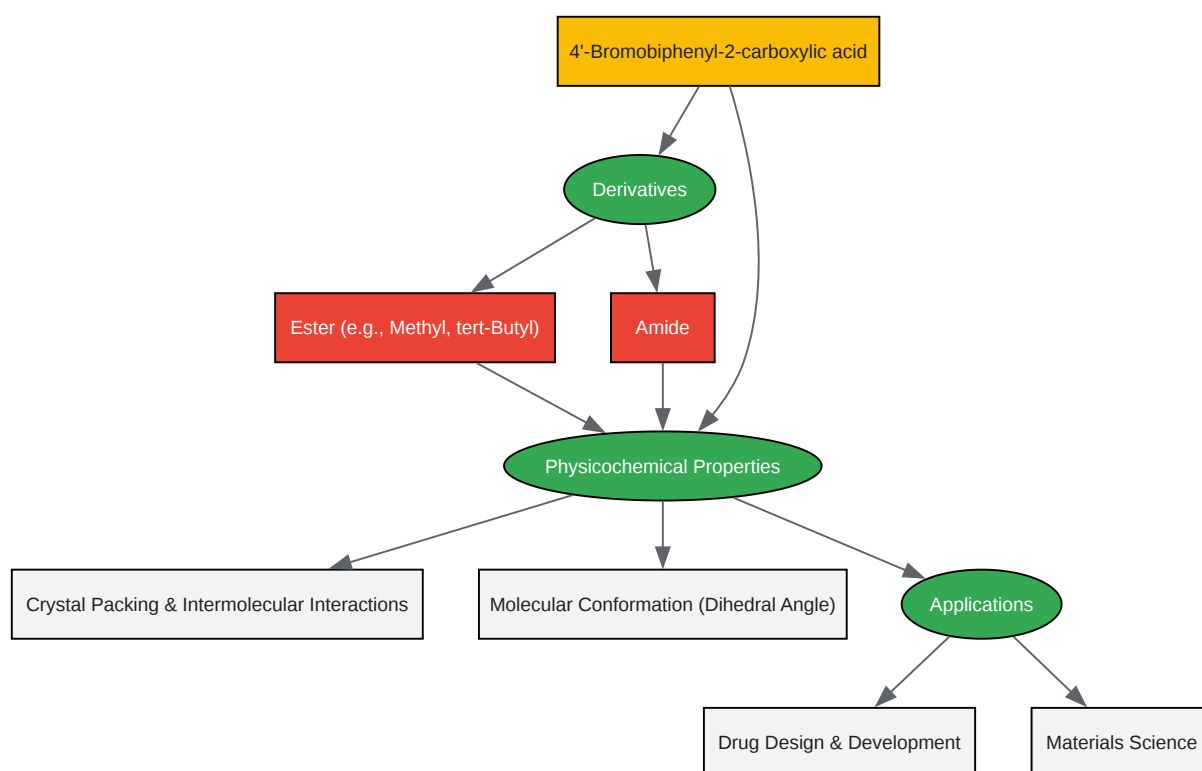
## Workflow and Pathway Visualizations

The following diagrams illustrate the general synthetic pathways and the experimental workflow for the X-ray crystallographic analysis of **4'-Bromobiphenyl-2-carboxylic acid** derivatives.



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Caption: Synthetic pathways and crystallographic analysis workflow.



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Caption: Relationship between structure, properties, and applications.

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## References

- 1. prepchem.com [prepchem.com]
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